Application Note: Preclinical Evaluation of Sodium Ferulate in Ischemic Stroke Models

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Compound of Interest

Compound Name:	*Sodium ferulic*
CAS No.:	*24276-84-4*
Cat. No.:	*B1260051*

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Executive Summary

Sodium Ferulate (SF), the sodium salt of ferulic acid (3-methoxy-4-hydroxycinnamic acid), is a potent antioxidant and anti-inflammatory agent derived from Angelica sinensis and Ligusticum chuanxiong. Unlike its parent compound ferulic acid, Sodium Ferulate possesses superior water solubility, making it the preferred candidate for parenteral administration in acute ischemic stroke models.

This application note provides a standardized framework for evaluating SF in rodent models of Middle Cerebral Artery Occlusion (MCAO). It details the pharmacological rationale, precise dosing regimens, and validated protocols for surgical intervention and post-mortem analysis, ensuring high reproducibility and translational relevance.

Pharmacological Rationale & Mechanism of Action

Cerebral ischemia triggers a complex "ischemic cascade" involving excitotoxicity, oxidative stress, and inflammation. SF acts as a multi-target neuroprotective agent, primarily intervening at the intersection of oxidative stress and inflammation.

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Key Mechanisms[1]

- Nrf2/HO-1 Activation (Antioxidant): SF promotes the nuclear translocation of Nrf2, which binds to the Antioxidant Response Element (ARE).[1] This upregulates Heme Oxygenase-1 (HO-1), Superoxide Dismutase (SOD), and Glutathione Peroxidase (GSH-Px), neutralizing Reactive Oxygen Species (ROS) generated during reperfusion.

- NF-κB Inhibition (Anti-inflammatory): SF inhibits the phosphorylation of IκB, preventing the nuclear translocation of NF-κB. This suppresses downstream pro-inflammatory cytokines (TNF-α, IL-1β, IL-6) and enzymes (iNOS, COX-2).

- Anti-Apoptosis: SF modulates the Bcl-2/Bax ratio, preventing mitochondrial dysfunction and Cytochrome C release, thereby inhibiting Caspase-3 activation.

Visualizing the Pathway

The following diagram illustrates the dual-pathway intervention of Sodium Ferulate during the ischemic cascade.

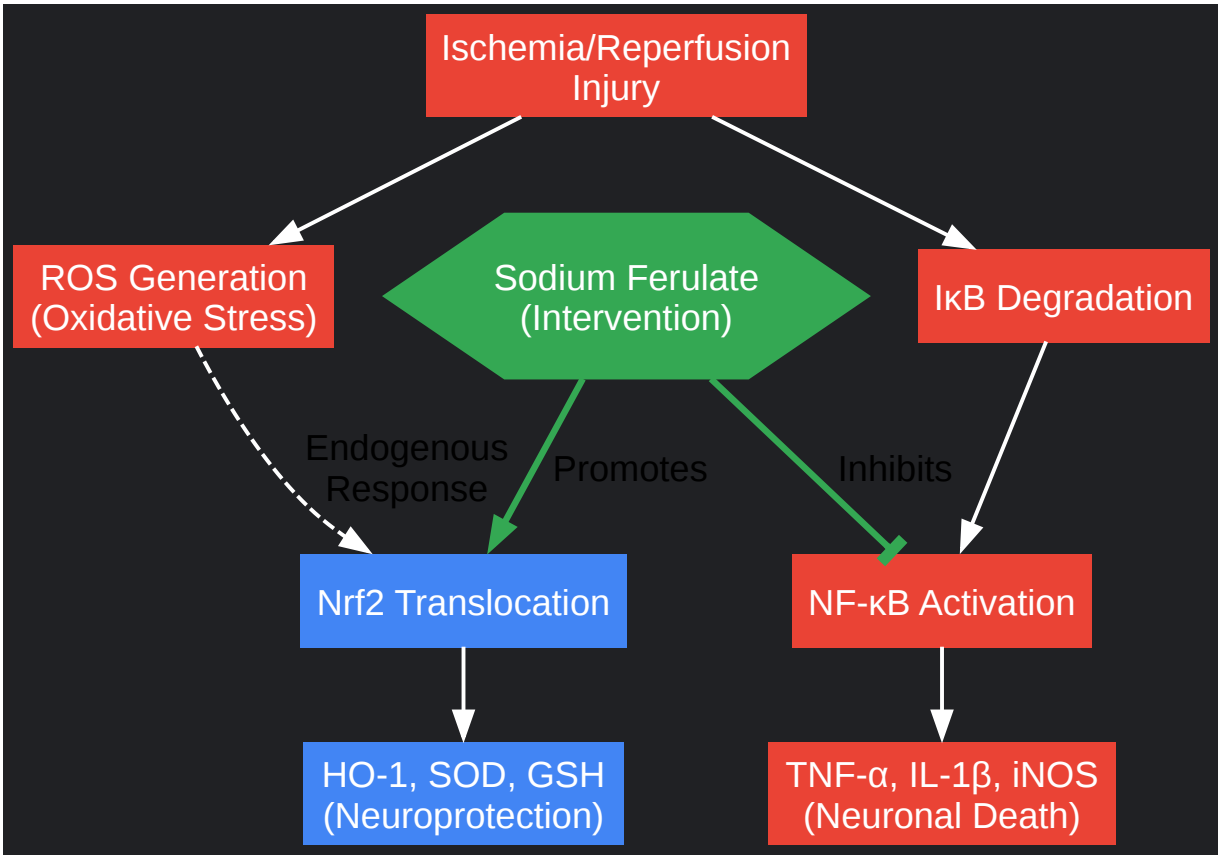

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Figure 1: Mechanistic intervention of Sodium Ferulate (SF) blocking NF-κB inflammatory signaling and enhancing Nrf2 antioxidant defense.

Experimental Design Strategy

Model Selection

The Transient MCAO (tMCAO) model is recommended over permanent occlusion for SF evaluation.

- Reasoning: SF's primary mechanism involves mitigating reperfusion injury (ROS burst). Permanent occlusion models do not generate the same magnitude of oxidative stress associated with the reintroduction of oxygen.
- Species: Sprague-Dawley Rats (250–300g) or C57BL/6 Mice (20–25g). Rats are preferred for ease of physiological monitoring.

Dosing & Administration Guidelines

Unlike Ferulic Acid, Sodium Ferulate is water-soluble. Do not use DMSO or ethanol, as these solvents can confound stroke outcomes.

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Parameter	Recommended Protocol	Notes
Vehicle	0.9% Sterile Saline	SF is highly soluble in saline.
Dose Range	25 – 100 mg/kg	50 mg/kg is the standard effective dose; 100 mg/kg is the high dose.
Route	i.v. (Tail Vein) or i.p.	i.v. is preferred for immediate onset during reperfusion. i.p. is acceptable for sub-chronic dosing.
Timing (Therapeutic)	Immediate upon reperfusion	Mimics clinical thrombolysis scenarios.
Timing (Prophylactic)	Daily for 7 days pre-surgery	Used to study "pre-conditioning" mechanisms.
Volume	Rats: 2–4 mL/kg	Administer slowly to prevent hemodynamic shock.

Validated Protocols

Protocol A: Preparation of Sodium Ferulate Solution

Objective: Create a stable, pH-balanced injection solution.

- Weighing: Weigh the required amount of Sodium Ferulate (purity >98%).
- Dissolution: Add 0.9% sterile saline. Vortex for 30 seconds. The solution should be clear and colorless.
    - Note: If using free Ferulic Acid instead of the sodium salt, you must dissolve in a small volume of 1N NaOH or $NaHCO_3$ first, then dilute with saline. Using pre-made Sodium Ferulate salt is strongly recommended to avoid pH errors.
- pH Adjustment: Check pH. It should be near physiological range (7.0–7.4). If too alkaline, adjust carefully with dilute HCl.

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- Sterilization: Filter through a 0.22 µm syringe filter.
- Storage: Prepare fresh daily. Protect from light (foil wrap) as ferulates are light-sensitive.

Protocol B: MCAO Surgery & Drug Administration (Rat)

Objective: Induce reproducible ischemia and administer SF.

- Anesthesia: Isoflurane (2-3% induction, 1.5% maintenance) in 30% O2 / 70% N2O.
- Temperature Control: Maintain rectal temperature at 37.0°C ± 0.5°C using a feedback-controlled heating pad. Critical: Hypothermia is neuroprotective and will mask drug effects.
- Occlusion:
  - Expose the Common Carotid Artery (CCA), External Carotid Artery (ECA), and Internal Carotid Artery (ICA).
  - Insert a silicone-coated monofilament (e.g., Doccol 403756 for rats) into the ECA stump and advance into the ICA (approx. 18-20mm) to block the MCA origin.
  - Confirm occlusion via Laser Doppler Flowmetry (drop in CBF >70%).
- Ischemia Duration: Maintain occlusion for 90 minutes.
- Reperfusion & Dosing:
  - Withdraw the filament to restore blood flow.
  - Immediately administer Sodium Ferulate (50 mg/kg, i.v.) via tail vein bolus.
  - Administer Vehicle (Saline) to the control group.
- Recovery: Allow animals to recover in a warm cage.

Protocol C: Post-Mortem Assessment (TTC Staining)

Objective: Quantify infarct volume 24 hours post-reperfusion.

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- Sacrifice: Deep anesthesia followed by decapitation (24h post-MCAO).
- Sectioning: Rapidly remove the brain and freeze at -20°C for 20 minutes (to firm tissue). Slice into 2mm coronal sections using a brain matrix.
- Staining: Incubate slices in 2% 2,3,5-Triphenyltetrazolium chloride (TTC) solution at 37°C for 15–20 minutes in the dark.
  - Mechanism:[2][3][4] Viable mitochondria turn red; infarcted tissue remains white.
- Fixation: Transfer slices to 4% Paraformaldehyde (PFA).
- Analysis: Photograph and measure areas using ImageJ.
  - Correction Formula: Correct for edema using:

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Molecular Validation & Biomarkers

To confirm the mechanism of action, the following biomarkers should be assessed via Western Blot or ELISA in the penumbral tissue.

Pathway	Biomarker	Expected Change with SF
Oxidative Stress	Nrf2 (Nuclear fraction)	Increase (Translocation)
HO-1 / SOD	Increase	
MDA (Malondialdehyde)	Decrease	
Inflammation	NF-κB p65 (Phospho)	Decrease
TNF-α, IL-1β	Decrease	
Apoptosis	Bcl-2 / Bax Ratio	Increase
Cleaved Caspase-3	Decrease	

Experimental Workflow Visualization

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Figure 2: Chronological workflow for acute efficacy testing of Sodium Ferulate in MCAO models.

References

- Wang, T., et al. (2020). "The effects of sodium ferulate on inflammatory injuries induced by cerebral ischemia-reperfusion and the expressions of NF-κB and Claudin-5."[5] International Journal of Clinical and Experimental Medicine.
- Cheng, C.Y., et al. (2019). "Ferulic acid reduces cerebral infarct through its antioxidative and anti-inflammatory effects following transient focal cerebral ischemia in rats." American Journal of Chinese Medicine.[6]
- Zhang, L., et al. (2018). "Sodium ferulate provides neuroprotection in experimental traumatic brain injury via the Nrf2-ARE pathway." Neurochemistry International.[3]
- Sung, T.C., et al. (2012). "Protective effect of ferulic acid against cerebral ischemia/reperfusion injury in rats."[7] Journal of Food Science.
- Wang, J., et al. (2023). "Efficacy of ferulic acid in the treatment of acute ischemic stroke injury in rats: a systematic review and meta-analysis."[6] Frontiers in Pharmacology.

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Sources

- 1. longdom.org [longdom.org]

- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. Polyphenols Targeting NF-κB Pathway in Neurological Disorders: What We Know So Far? [ijbs.com]
- 4. Sodium ferulate attenuates ischaemic stroke by mediating the upregulation of thrombospondin-4 expression and combined treatment with bone marrow mesenchymal stem cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. e-century.us [e-century.us]
- 6. Frontiers | Efficacy of ferulic acid in the treatment of acute ischemic stroke injury in rats: a systematic review and meta-analysis [frontiersin.org]
- 7. Efficacy of ferulic acid in the treatment of acute ischemic stroke injury in rats: a systematic review and meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]

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